

# An In-depth Technical Guide to 4-Fluorophenyl Isocyanate

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## Compound of Interest

Compound Name: 4-Fluorophenyl isocyanate

Cat. No.: B073906

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For professionals in research, chemical synthesis, and drug development, **4-Fluorophenyl isocyanate** (4-FPI) is a crucial chemical intermediate. Its distinctive reactivity, which is mostly attributable to the isocyanate functional group, makes it useful in a variety of chemical syntheses, most notably in the creation of agrochemicals and medicines. This guide provides a thorough technical overview of 4-FPI, including information on its chemical and physical characteristics, detailed experimental procedures for its synthesis and use, and illustrations of its main reaction pathways.

## Core Properties and Structure

**4-Fluorophenyl isocyanate** is a colorless to light yellow liquid with the chemical formula  $C_7H_4FNO$ .<sup>[1]</sup> Its molecular structure consists of a phenyl ring substituted with a fluorine atom at the para position and an isocyanate functional group.

The molecular weight and other key identifiers of 4-FPI are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>4</sub> FNO	[2]
Molecular Weight	137.11 g/mol	[2]
CAS Number	1195-45-5	[2]
IUPAC Name	1-fluoro-4-isocyanatobenzene	[2]
SMILES String	<chem>Fc1ccc(cc1)N=C=O</chem>	
InChI Key	DSVGFKBFFICWLZ-UHFFFAOYSA-N	

A summary of the physical and chemical properties of **4-Fluorophenyl isocyanate** is provided in the table below.

Property	Value	Reference
Appearance	Clear colorless to light yellow liquid	[1]
Boiling Point	55 °C at 8 mmHg	
Density	1.206 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.5141	
Flash Point	127 °F	[1]
Water Solubility	Decomposes	[1]
Storage Temperature	2-8°C	

## Experimental Protocols

### Synthesis of 4-Fluorophenyl Isocyanate from 4-Fluoroaniline

A common laboratory-scale synthesis of **4-Fluorophenyl isocyanate** involves the reaction of 4-fluoroaniline with triphosgene in an inert solvent. Triphosgene serves as a safer alternative to

phosgene gas.

#### Materials:

- 4-Fluoroaniline
- Triphosgene
- Dichloromethane (DCM), anhydrous
- Triethylamine (Et<sub>3</sub>N), anhydrous
- Nitrogen or Argon gas for inert atmosphere
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle
- Ice bath

#### Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser under an inert atmosphere (N<sub>2</sub> or Ar), dissolve triphosgene (1.1 equivalents) in anhydrous dichloromethane.
- From the dropping funnel, add a solution of 4-fluoroaniline (1.0 equivalent) in anhydrous dichloromethane dropwise to the stirred triphosgene solution at room temperature.
- After the addition is complete, cool the reaction mixture to -35°C using an appropriate cooling bath.
- Slowly add anhydrous triethylamine (3.0 equivalents) to the reaction mixture via the dropping funnel, ensuring the temperature remains below -30°C.
- After the addition of triethylamine, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.

- The solvent is removed under reduced pressure. The resulting crude product can be purified by fractional distillation under vacuum to yield pure **4-Fluorophenyl isocyanate**.<sup>[3]</sup>

## Synthesis of a Urea Derivative: 1-(4-chloro-3-(trifluoromethyl)phenyl)-3-(4-fluorophenyl)urea

This protocol details the reaction of **4-Fluorophenyl isocyanate** with an aniline derivative to form an unsymmetrical urea, a common structural motif in pharmaceuticals. A prominent example is its use in synthesizing analogs of the anticancer drug Sorafenib.<sup>[4][5]</sup>

### Materials:

- **4-Fluorophenyl isocyanate**
- 4-Amino-2-(trifluoromethyl)benzonitrile (or a similar substituted aniline)
- Anhydrous Toluene or Dichloromethane (DCM)
- Nitrogen or Argon gas for inert atmosphere
- Standard laboratory glassware
- Magnetic stirrer

### Procedure:

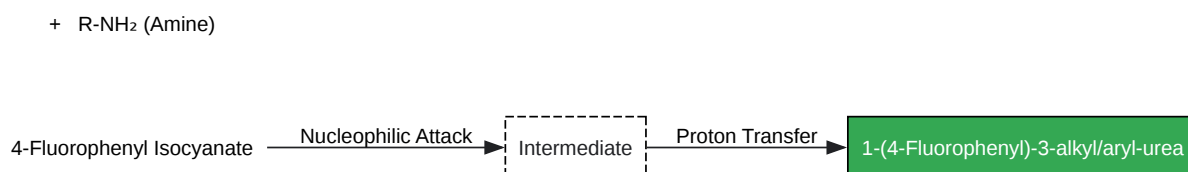
- In a dry flask under an inert atmosphere, dissolve the substituted aniline (e.g., 4-amino-2-(trifluoromethyl)benzonitrile) (1.0 equivalent) in anhydrous toluene or DCM.
- To this solution, add a solution of **4-Fluorophenyl isocyanate** (1.05 equivalents) in the same anhydrous solvent dropwise at room temperature with stirring.
- Stir the reaction mixture at room temperature for 16 hours.<sup>[6]</sup>
- If a precipitate forms, the product can be isolated by filtration, washed with the solvent, and dried. If no precipitate forms, the solvent can be removed under reduced pressure, and the crude product purified by recrystallization or column chromatography.

## Reaction Pathways

**4-Fluorophenyl isocyanate** is a highly reactive electrophile, with the carbon atom of the isocyanate group being susceptible to nucleophilic attack. This reactivity is the basis for its utility in organic synthesis.

### Reaction with Amines to Form Ureas

The reaction of **4-Fluorophenyl isocyanate** with primary or secondary amines is a facile and widely used method for the synthesis of unsymmetrical ureas. The lone pair of electrons on the amine nitrogen attacks the electrophilic carbon of the isocyanate, followed by proton transfer to form a stable urea linkage.<sup>[7][8]</sup>

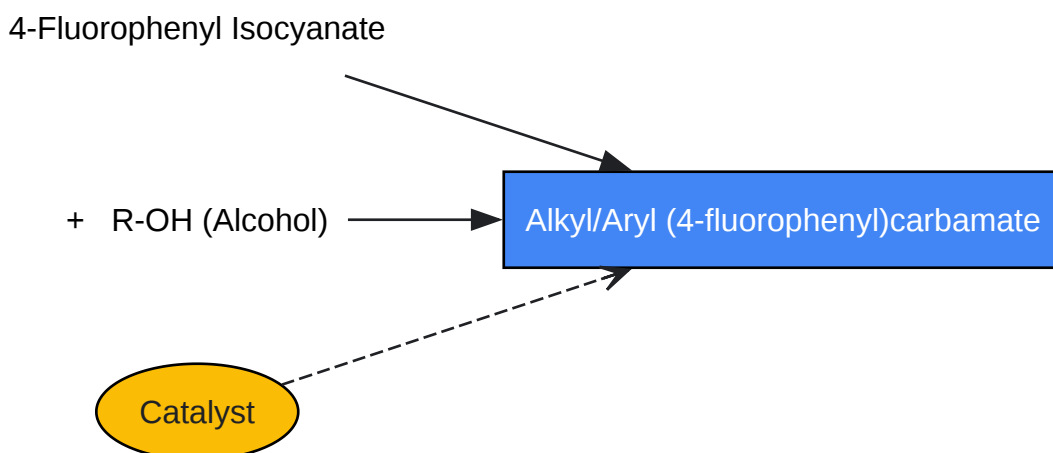


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Caption: Reaction of **4-Fluorophenyl isocyanate** with an amine to form a urea derivative.

### Reaction with Alcohols to Form Carbamates (Urethanes)

In the presence of a suitable catalyst, **4-Fluorophenyl isocyanate** reacts with alcohols to form carbamates, also known as urethanes. The oxygen atom of the alcohol acts as the nucleophile, attacking the isocyanate carbon. This reaction is fundamental in the production of polyurethanes when diisocyanates and polyols are used.<sup>[9][10]</sup>



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Caption: Catalyzed reaction of **4-Fluorophenyl isocyanate** with an alcohol to form a carbamate.

## Applications in Drug Development and Agrochemicals

The ability of **4-Fluorophenyl isocyanate** to readily form urea and carbamate linkages makes it a valuable building block in the synthesis of biologically active molecules.

- **Pharmaceuticals:** It is a key reagent in the synthesis of various therapeutic agents. A notable example is its use in the preparation of Sorafenib, a multi-kinase inhibitor used in the treatment of certain types of cancer. The diaryl urea moiety formed from the reaction of an isocyanate is crucial for the drug's activity.<sup>[11][12]</sup>
- **Agrochemicals:** **4-Fluorophenyl isocyanate** is employed in the synthesis of a range of agrochemicals, including herbicides and insecticides.<sup>[13][14]</sup> The incorporation of the fluorophenyl group can enhance the efficacy and modify the physicochemical properties of the active ingredients.<sup>[15]</sup>

## Safety and Handling

**4-Fluorophenyl isocyanate** is a hazardous chemical and must be handled with appropriate safety precautions.

- Toxicity: It is toxic if inhaled or absorbed through the skin. It is a lachrymator and can cause severe irritation to the eyes, skin, and respiratory tract.[6]
- Flammability: It is a flammable liquid.[1]
- Reactivity: It is sensitive to moisture and reacts with water to release carbon dioxide, which can cause pressure buildup in sealed containers.[1] It is incompatible with strong acids, strong bases, alcohols, and amines.
- Personal Protective Equipment (PPE): When handling this compound, appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn. All work should be conducted in a well-ventilated fume hood.[6]

This technical guide provides a comprehensive overview of **4-Fluorophenyl isocyanate** for researchers and professionals. By understanding its properties, synthesis, and reactivity, its potential can be effectively harnessed in various applications, particularly in the development of new pharmaceuticals and agrochemicals.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Fluorophenyl Isocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073906#4-fluorophenyl-isocyanate-structure-and-molecular-weight]

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